

# Uncargenin C: A Technical Overview of a Pentacyclic Triterpenoid

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## Compound of Interest

Compound Name: *Uncargenin C*

Cat. No.: *B15594843*

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## Abstract

**Uncargenin C** is a naturally occurring pentacyclic triterpenoid that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its core physicochemical properties, and to the extent publicly available, its biological activities. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource for understanding the current state of knowledge on this compound. All quantitative data is presented in structured tables, and where applicable, experimental workflows are visualized.

## Introduction

Natural products remain a vital source of novel chemical entities for drug discovery and development. Among these, triterpenoids, a large and structurally diverse class of compounds, have demonstrated a wide range of pharmacological activities. **Uncargenin C**, a lesser-studied member of this family, presents a unique structural framework that warrants further investigation. This guide aims to synthesize the available information on **Uncargenin C**, providing a foundation for future research endeavors.

## Physicochemical Properties

**Uncargenin C** is characterized by a specific molecular formula and weight, which are fundamental to its chemical identity. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C30H48O5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	488.7 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	152243-70-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Isolation and Characterization

### Source

**Uncargenin C** was first isolated from the ethanol extract of *Uncaria rhynchophylla* (Miq.) Jacks., a plant used in traditional medicine.[\[2\]](#)[\[4\]](#) It has also been reported to be isolated from *Turpinia arguta*.[\[4\]](#)

## Experimental Protocol: Isolation and Structure Elucidation

The foundational method for the isolation and characterization of **Uncargenin C** was described in *Acta Botanica Yunnanica* in 1995.[\[2\]](#)[\[4\]](#) While the full experimental details from the original publication are not widely available, the general workflow for isolating triterpenoids from plant material is a well-established process. A generalized workflow is presented below.



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Caption: Generalized workflow for the isolation and characterization of triterpenoids from plant sources.

The process typically involves:

- **Extraction:** The dried and powdered plant material is extracted with a suitable organic solvent, such as ethanol.
- **Partitioning:** The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarity to separate compounds based on their solubility.
- **Chromatography:** The resulting fractions are further separated using column chromatography techniques (e.g., silica gel, Sephadex).
- **Purification:** High-performance liquid chromatography (HPLC) is often employed for the final purification of the compound.
- **Structure Elucidation:** The structure of the purified compound is determined using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

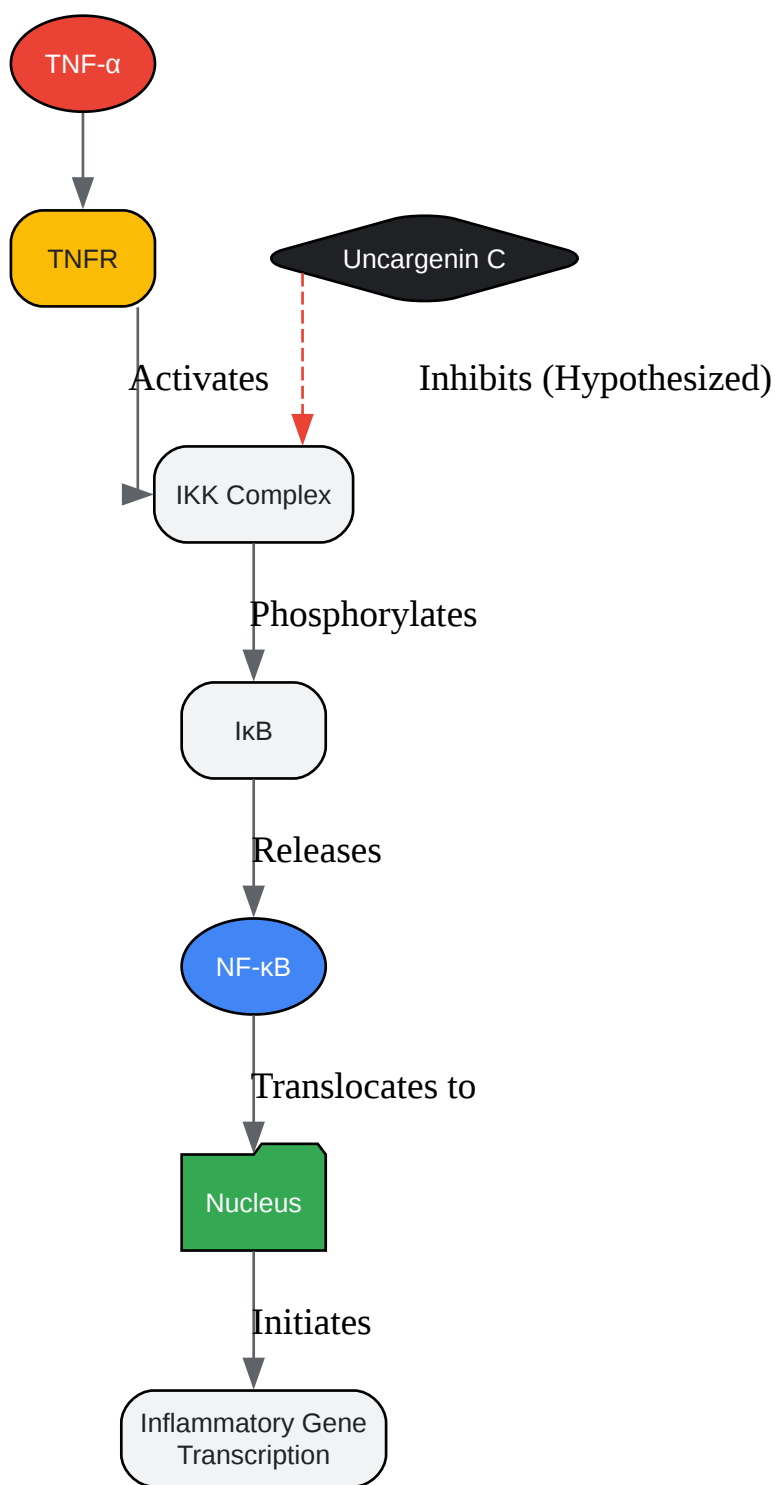
Based on the initial report, **Uncargenin C** was identified as 3 $\beta$ ,6 $\beta$ ,23-trihydroxyolean-12-en-28-oic acid.[\[2\]](#)[\[4\]](#)

## Biological Activity and Mechanism of Action

Detailed peer-reviewed studies on the biological activity of purified **Uncargenin C** are limited in the public domain. Information from commercial suppliers suggests potential anti-leukemia and anti-inflammatory activities; however, primary research data to substantiate these claims and to detail the experimental conditions are not readily available.

### Anti-inflammatory Activity (Hypothesized)

It is hypothesized that **Uncargenin C** may contribute to the anti-inflammatory properties observed in extracts of *Uncaria* species.[\[5\]](#)[\[6\]](#) A potential mechanism for anti-inflammatory action by triterpenoids involves the inhibition of the NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.



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